

Proper Disposal of 5-Undecanone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Undecanone

CAS No.: 33083-83-9

Cat. No.: B1585441

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The safe and environmentally responsible disposal of **5-undecanone** is a critical component of laboratory safety and chemical management. Adherence to proper disposal protocols is essential not only for regulatory compliance but also for the protection of personnel and the environment. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound safely.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is imperative to be familiar with the potential hazards of **5-undecanone**. It is a combustible liquid that may cause irritation.^{[1][2]} Proper personal protective equipment (PPE) must be worn at all times.

- **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles.
- **Hand Protection:** Use compatible chemical-resistant gloves.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.^[3]

- Ventilation: Always handle **5-undecanone** in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1]

Quantitative Safety Data for 5-Undecanone

The following table summarizes key quantitative safety and physical data for **5-undecanone**.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ O[2][4]
Molecular Weight	170.29 g/mol [2]
Flash Point	88°C (190.4°F)[3]
Boiling Point	226 - 227°C (438.8 - 440.6°F)[3][5]
Physical State	Liquid[3]
Water Solubility	42.95 mg/L at 25°C (estimated)[5]

Step-by-Step Disposal Protocol

Disposing of **5-undecanone** is managed by treating it as a hazardous chemical waste. Under regulations set by agencies like the Environmental Protection Agency (EPA), chemical waste must be handled in a specific manner to ensure safety and compliance.[6][7]

Step 1: Waste Identification and Segregation

- Designate as Hazardous Waste: All unwanted **5-undecanone**, including residues and contaminated materials (e.g., paper towels, absorbent pads), must be treated as hazardous waste.
- Do Not Mix: Avoid mixing **5-undecanone** waste with other, less hazardous chemical wastes to prevent potentially reactive mixtures and increased disposal costs.[8]
- Segregate Incompatibles: Store **5-undecanone** waste away from incompatible materials, particularly strong oxidizing agents.[3][8]

Step 2: Container Management

- **Select a Proper Container:** Use a container that is in good condition, leak-proof, and chemically compatible with ketones. Often, the original container is a suitable choice.^[9] Do not use metal containers if the waste is corrosive.^[9]
- **Label the Container:** The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**5-Undecanone**."^[9]^[10] The label should also indicate the start date of accumulation.
- **Keep the Container Closed:** Waste containers must be securely capped at all times, except when actively adding waste.^[8]^[9]^[10] This prevents the release of vapors and reduces the risk of spills.^[9]

Step 3: Storage in a Satellite Accumulation Area (SAA)

- **Designated Storage Location:** Store the labeled, sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[10] An SAA is a location at or near the point of waste generation and under the control of the operator.^[10]
- **Secondary Containment:** Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.^[8]
- **Volume Limits:** Be aware of the volume limits for hazardous waste storage in an SAA (typically up to 55 gallons of non-acute waste, though institutional policies may be stricter).^[10]

Step 4: Arranging for Professional Disposal

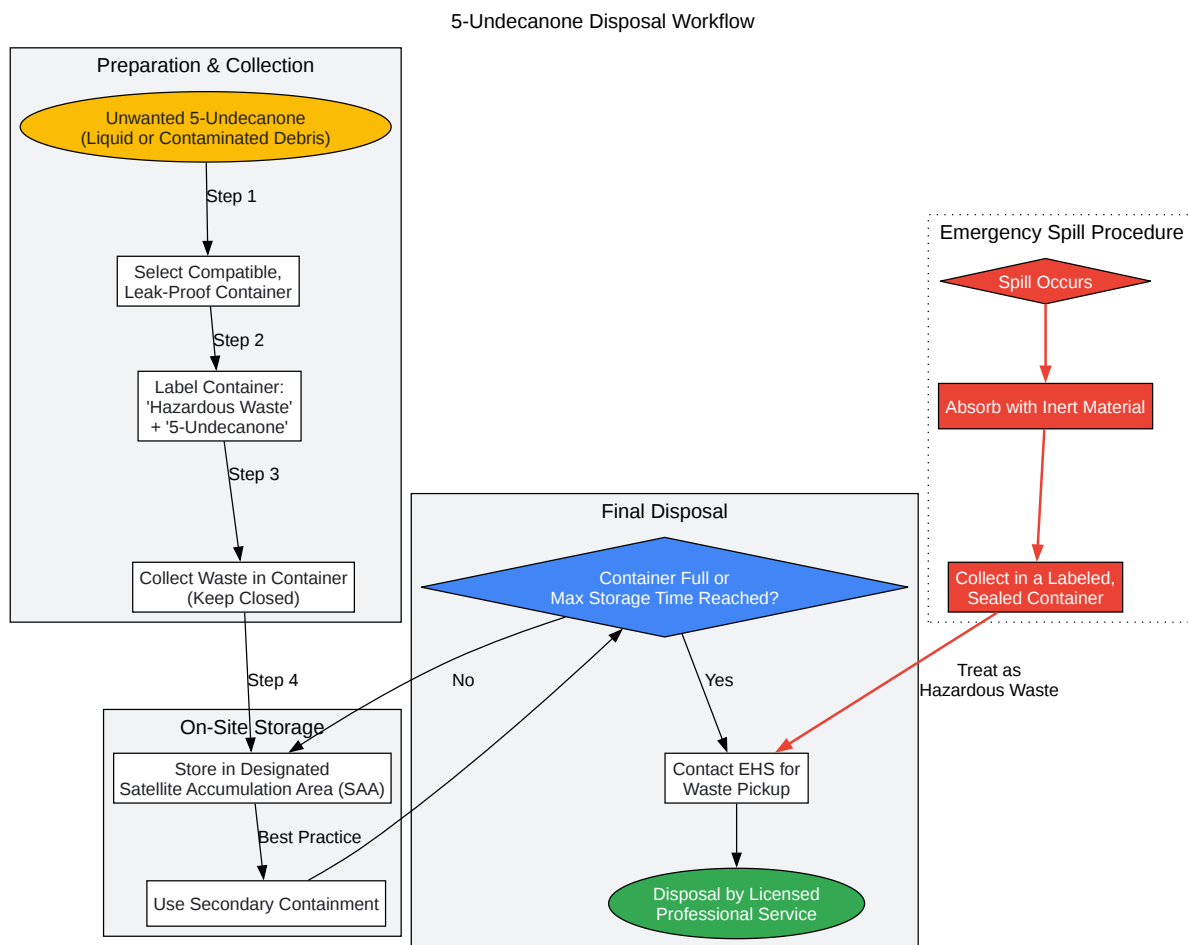
- **Contact Environmental Health & Safety (EHS):** When the waste container is full or has been in storage for the maximum allowed time (often one year for partially filled containers), contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.^[8]^[10]
- **Licensed Disposal Service:** The waste will be collected and transported for disposal by a licensed professional waste disposal service.^[11]
- **Prohibited Disposal Methods:** Never dispose of **5-undecanone** by pouring it down the drain or placing it in the regular trash.^[11]^[12] Evaporation in a fume hood is also not a permissible

disposal method.[10]

Spill and Emergency Procedures

In the event of a **5-undecanone** spill, immediate and appropriate action is necessary to mitigate hazards.

- Evacuate and Ventilate: Alert personnel in the immediate area and ensure the space is well-ventilated.[13]
- Remove Ignition Sources: As **5-undecanone** is a combustible liquid, remove all nearby flames, sparks, and hot surfaces.[1]
- Contain the Spill: Use an inert, absorbent material such as sand, earth, or vermiculite to contain the spill.[13][14]
- Collect and Dispose: Carefully sweep or scoop the absorbed material into a suitable, sealable container.[1] Label the container as "Hazardous Waste: **5-Undecanone** Spill Debris" and manage it according to the disposal protocol outlined above.
- Decontaminate: Clean the spill area thoroughly.



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Caption: Decision workflow for the proper disposal of **5-Undecanone** waste.

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